An In-depth Technical Guide to 6-Hydroxy Ondansetron: Structure, Properties, and Analysis

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Compound of Interest

Compound Name:	*6-Hydroxy Ondansetron*
CAS No.:	*110708-17-3*
Cat. No.:	*B029587*

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This guide provides a comprehensive technical overview of **6-Hydroxy Ondansetron**, a primary metabolite of the widely used antiemetic drug, Ondansetron. Tailored for researchers, scientists, and professionals in drug development, this document delves into the core chemical and physical properties, metabolic pathways, synthesis, analytical methodologies, and safety profile of this compound.

Introduction: The Significance of a Metabolite

Ondansetron is a potent and selective serotonin 5-HT3 receptor antagonist, pivotal in the management of nausea and vomiting, particularly those induced by chemotherapy and radiotherapy.[1][2] Its efficacy is intrinsically linked to its metabolism, a process that leads to the formation of several derivatives, including **6-Hydroxy Ondansetron**. While the pharmacological activity of these metabolites is generally considered to be minimal compared to the parent drug, a thorough understanding of their characteristics is crucial for a complete pharmacokinetic and safety profile of Ondansetron.[3] **6-Hydroxy Ondansetron** serves as a

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critical biomarker in metabolic studies and a reference standard in the quality control of Ondansetron formulations.[4]

Chemical Structure and Physicochemical Properties

6-Hydroxy Ondansetron is structurally similar to its parent compound, with the addition of a hydroxyl group at the 6-position of the carbazole ring. This seemingly minor modification significantly alters its physicochemical properties.

IUPAC Name: 6-hydroxy-9-methyl-3-[(2-methylimidazol-1-yl)methyl]-2,3-dihydro-1H-carbazol-4-one[5]

Chemical Structure:

Caption: Chemical structure of **6-Hydroxy Ondansetron**.

Physicochemical Data Summary

Property	Value	Source
Molecular Formula	$C_{18}H_{19}N_3O_2$	[5]
Molecular Weight	309.36 g/mol	[6]
CAS Number	110708-17-3	[5]
Appearance	Off-White to Pale Brown Solid	[7]
Boiling Point (Predicted)	602.4 ± 50.0 °C	[6]
Density (Predicted)	1.36 ± 0.1 g/cm³	[6]
pKa (Predicted)	9.47 ± 0.40	[7]
Solubility	DMSO (Slightly), Methanol (Very Slightly)	[6]

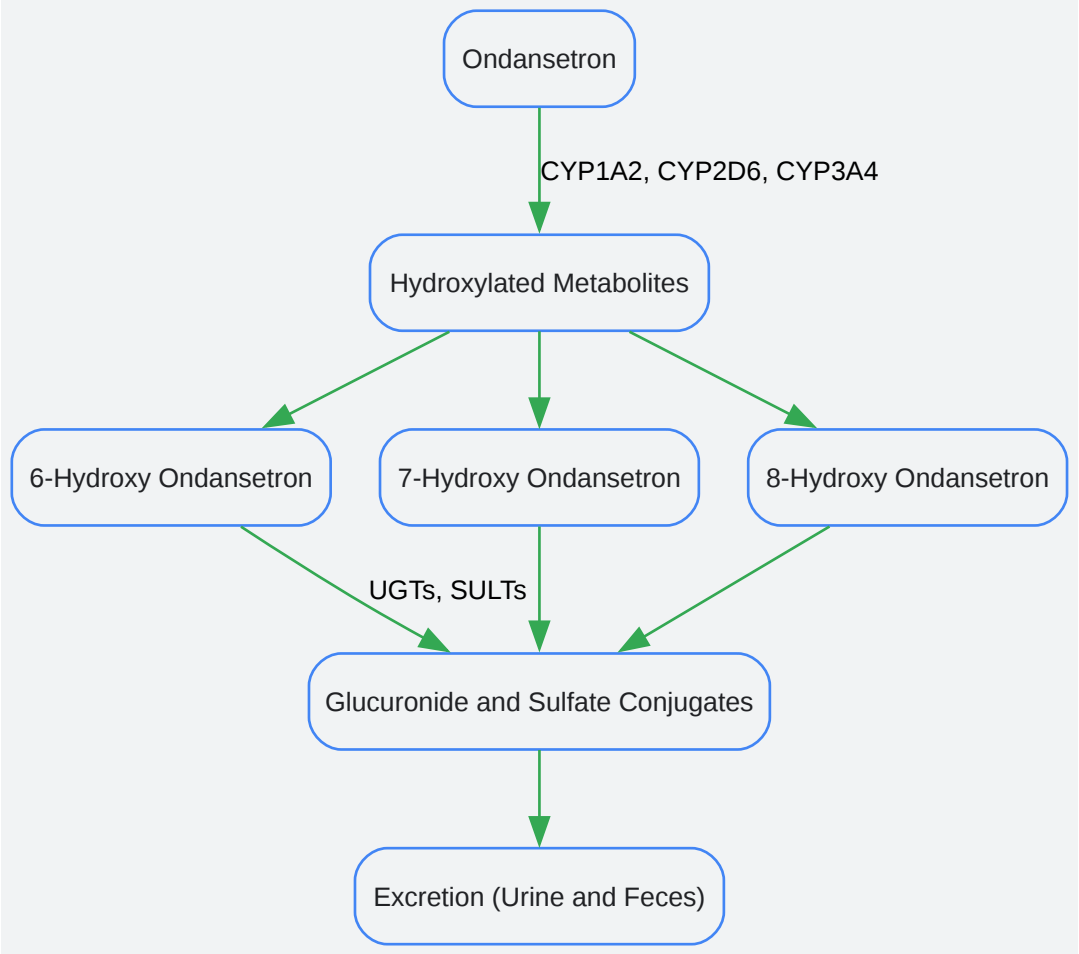
Metabolic Fate of Ondansetron

Ondansetron is extensively metabolized in the liver, with less than 5% of the parent drug excreted unchanged.[8] The primary metabolic pathway is hydroxylation of the indole ring,

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followed by conjugation.

Metabolic Pathway Overview



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Caption: Metabolic pathway of Ondansetron.

Hydroxylation is mediated by several cytochrome P450 (CYP) enzymes, including CYP1A2, CYP2D6, and CYP3A4.[1][2] This multi-enzyme involvement means that the inhibition of a single CYP isozyme is unlikely to have a significant impact on the overall clearance of Ondansetron. Following hydroxylation, the resulting metabolites, including **6-Hydroxy Ondansetron**, are rapidly conjugated with glucuronic acid or sulfate to form inactive, water-soluble compounds that are readily excreted.[2] While 7- and 8-hydroxyondansetron are the major hydroxylated metabolites, 6-hydroxyondansetron is formed in smaller amounts.[8] The rapid conjugation and subsequent elimination of these hydroxylated metabolites result in low

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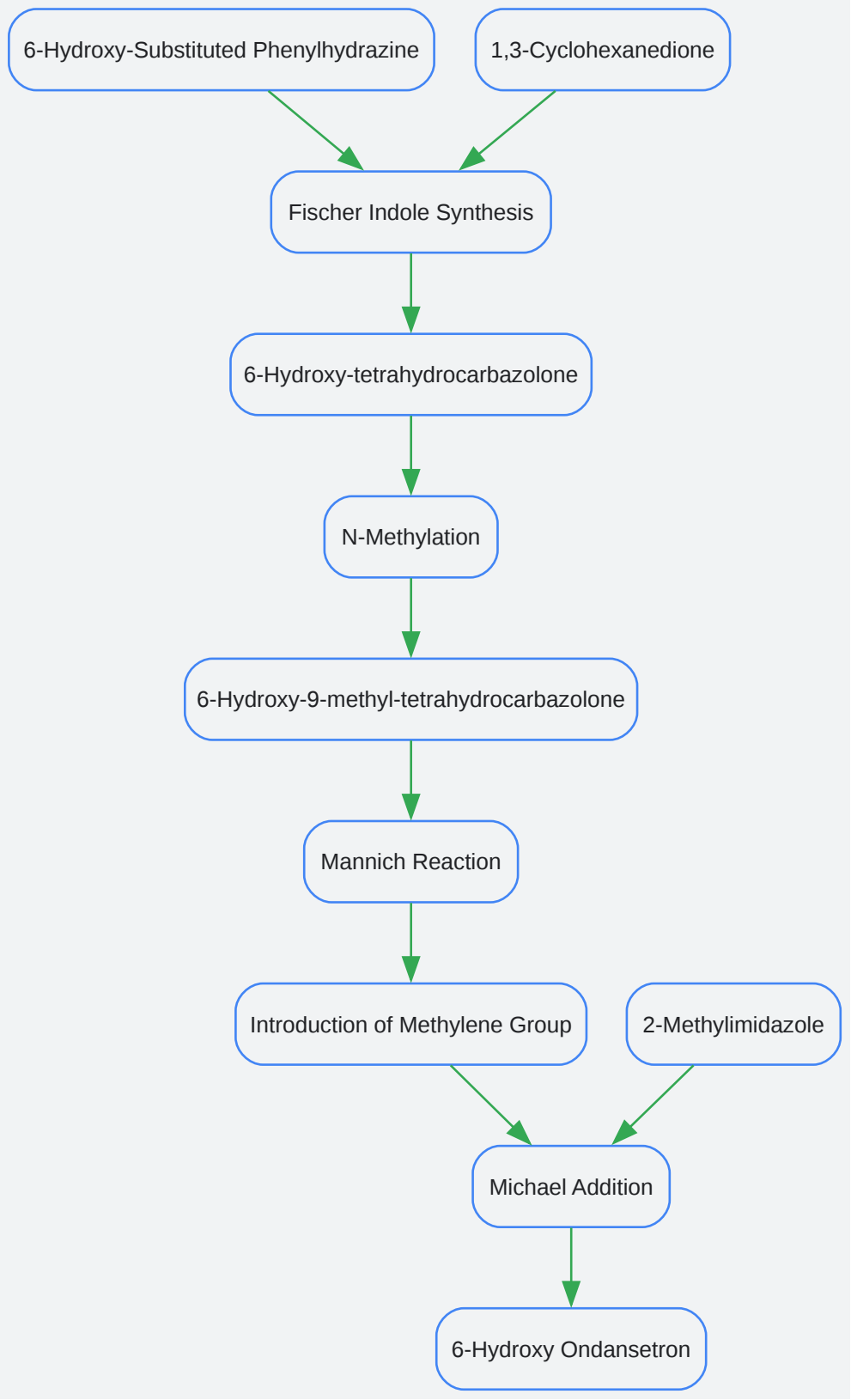
plasma concentrations, and they are therefore considered to contribute little to the overall antiemetic effect of Ondansetron.[3]

Synthesis of 6-Hydroxy Ondansetron

As a commercially available reference standard, **6-Hydroxy Ondansetron** is synthesized for analytical and research purposes. While specific, detailed synthetic protocols for **6-Hydroxy Ondansetron** are not widely published in peer-reviewed literature, a plausible route can be inferred from the known synthesis of Ondansetron and its analogues. A common strategy for synthesizing Ondansetron involves a multi-step process.[9][10] A potential adaptation for the synthesis of **6-Hydroxy Ondansetron** would involve the use of a starting material already containing the hydroxyl group at the desired position, or the introduction of the hydroxyl group at a later stage, followed by the key steps of forming the carbazolone ring and adding the methylimidazole side chain.

Hypothetical Synthesis Workflow

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Caption: A plausible synthetic workflow for **6-Hydroxy Ondansetron**.

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Analytical Characterization

The definitive identification and quantification of **6-Hydroxy Ondansetron** necessitate the use of various analytical techniques. As a reference material, its purity and identity must be rigorously established.[4]

Spectroscopic Analysis

Nuclear Magnetic Resonance (NMR) Spectroscopy: 1H and 13C NMR are essential for the structural elucidation of **6-Hydroxy Ondansetron**. Assignments of chemical shifts can be confirmed using 2D NMR techniques such as COSY, HSQC, and HMBC. While a specific spectrum for **6-Hydroxy Ondansetron** is not publicly available, a published study on Ondansetron metabolites provides detailed assignments for similar compounds, which can serve as a valuable reference.[11]

Mass Spectrometry (MS): LC-MS/MS is the preferred method for the sensitive and selective quantification of **6-Hydroxy Ondansetron** in biological matrices.[12][13] In positive ion mode, the protonated molecule $[M+H]^+$ is observed, and its fragmentation pattern in MS/MS provides structural information and allows for selective reaction monitoring (SRM) for quantification.

Infrared (IR) Spectroscopy: FT-IR spectroscopy can be used to identify the functional groups present in the **6-Hydroxy Ondansetron** molecule. The spectrum would be expected to show characteristic absorption bands for the hydroxyl (O-H), amine (N-H), carbonyl (C=O), and aromatic (C=C) groups.[14][15]

Chromatographic Methods

High-Performance Liquid Chromatography (HPLC) is a fundamental technique for the separation, identification, and quantification of **6-Hydroxy Ondansetron**.[16][17][18]

A Representative HPLC Method Protocol:

- Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm particle size).[19]
- Mobile Phase: A mixture of an aqueous buffer (e.g., 10 mM ammonium acetate, pH 3) and an organic modifier (e.g., methanol) in a ratio of 60:40 (v/v).[19]
- Flow Rate: 0.8 mL/min.[19]

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- Detection: UV detection at 250 nm.[19]
- Injection Volume: 20 µL.
- Temperature: Ambient.

Rationale for Method Parameters: The C18 stationary phase provides good retention for the relatively nonpolar carbazole core. The acidic mobile phase ensures the ionization of the basic nitrogen atoms, leading to better peak shape and retention. Methanol is a common organic modifier that provides adequate elution strength. UV detection at 250 nm is suitable for the chromophoric carbazole ring system.

Safety and Handling

As a chemical substance, **6-Hydroxy Ondansetron** should be handled with appropriate precautions.

Safety Information Summary

Hazard Statement	Precautionary Statement	Source
Toxic if swallowed.	Wash hands thoroughly after handling. Do not eat, drink or smoke when using this product.	[20]
Causes serious eye damage.	Wear eye protection/face protection. IF IN EYES: Rinse cautiously with water for several minutes.	[20]
Very toxic to aquatic life with long lasting effects.	Avoid release to the environment.	[20]

It is imperative to consult the Safety Data Sheet (SDS) for **6-Hydroxy Ondansetron** before handling for comprehensive safety and disposal information.[20] While specific toxicity data for **6-Hydroxy Ondansetron** is limited, the parent drug, Ondansetron, has been extensively studied and is generally well-tolerated.[21]

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Conclusion

6-Hydroxy Ondansetron, a minor but important metabolite of Ondansetron, plays a significant role in the comprehensive understanding of the parent drug's pharmacology. This guide has provided a detailed overview of its chemical structure, physicochemical properties, metabolic formation, synthesis, and analytical characterization. The methodologies and data presented herein are intended to serve as a valuable resource for scientists and researchers in the fields of drug metabolism, pharmacokinetics, and analytical chemistry.

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